

# Technical Guide: Safety and Handling of 4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid

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## Compound of Interest

**Compound Name:** 4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid

**Cat. No.:** B567942

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for 4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid (CAS No. 1256345-83-1) was publicly available at the time of this writing. The safety and handling information provided herein is based on data for structurally related fluorinated phenylboronic acids and general knowledge of this class of compounds. It is imperative to consult the supplier-specific SDS upon acquisition of the material and to conduct a thorough risk assessment before use.

## Introduction

4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid is a fluorinated organoboron compound with potential applications in organic synthesis and medicinal chemistry. The presence of the difluoromethyl and ethoxycarbonyl groups can significantly influence the electronic properties and reactivity of the phenylboronic acid moiety, making it a potentially valuable building block in the development of novel pharmaceuticals and functional materials. Boronic acids are widely recognized for their role in Suzuki-Miyaura cross-coupling reactions, a cornerstone of modern carbon-carbon bond formation.[1] The fluorinated nature of this particular compound may also impart unique properties to the resulting molecules, such as altered metabolic stability or binding affinities.[2]

This guide provides a comprehensive overview of the available safety and handling information for **4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid**, drawing from data on analogous compounds. It also outlines general experimental protocols relevant to its use and provides visual workflows for safe handling and reaction setup.

## Chemical and Physical Properties

Quantitative data for **4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid** is limited. The following table summarizes available information and includes data from related fluorinated phenylboronic acids for comparison.

Property	4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid	4-(Trifluoromethyl)phenylboronic acid	4-(Difluoromethoxy)phenylboronic acid pinacol ester	Reference
CAS Number	1256345-83-1	128796-39-4	887757-48-4	[3]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BF <sub>2</sub> O <sub>4</sub>	C <sub>7</sub> H <sub>6</sub> BF <sub>3</sub> O <sub>2</sub>	C <sub>13</sub> H <sub>17</sub> BF <sub>2</sub> O <sub>3</sub>	[3]
Molecular Weight	244.00 g/mol	189.93 g/mol	270.08 g/mol	[3]
Appearance	Not specified (likely a solid)	Solid	Not specified	[4]
Melting Point	Not specified	245-256°C	Not specified	[4]
Storage Temperature	Room temperature	Store at 4°C	Store at 4°C	[5]

## Safety and Hazard Information

The following hazard and precautionary statements are based on data for related fluorinated phenylboronic acids and should be considered representative until a specific SDS for **4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid** is available.

## GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[6]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[5]

## Precautionary Statements

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4] P264: Wash skin thoroughly after handling.[6] P270: Do not eat, drink or smoke when using this product.[7] P271: Use only outdoors or in a well-ventilated area.[4] P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[6]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4] P302 + P352: IF ON SKIN: Wash with plenty of water.[6] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] P332 + P313: If skin irritation occurs: Get medical advice/attention.[6] P337 + P313: If eye irritation persists: Get medical advice/attention.[6]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[5] P405: Store locked up.[5]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[7]

## Handling and Storage

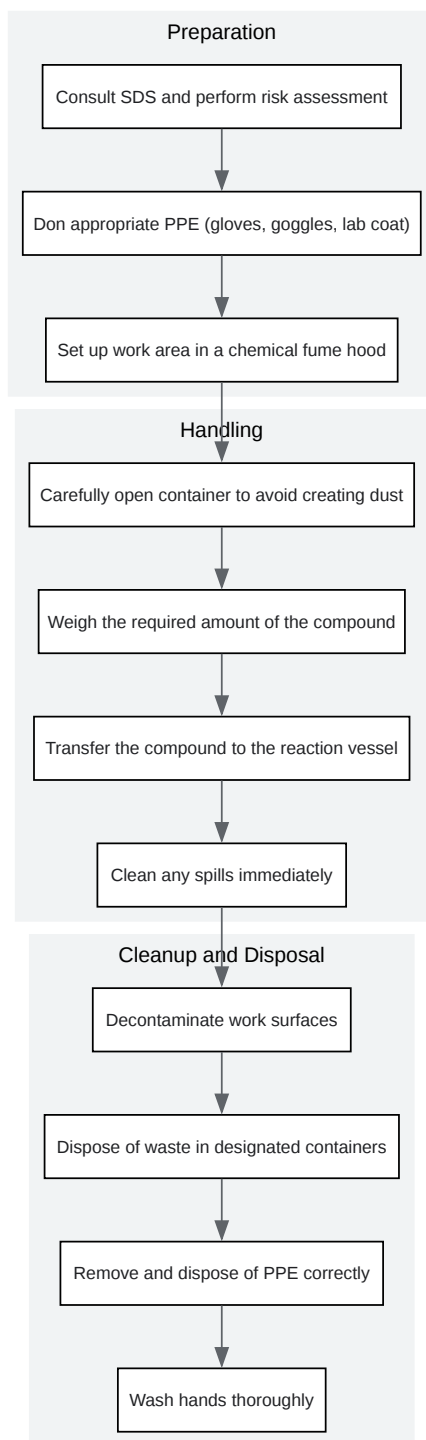
Proper handling and storage are crucial to ensure the safety of personnel and the integrity of the compound.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[3] Ensure that eyewash stations and safety showers are

readily accessible.

- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)
  - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[\[7\]](#)
  - Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.[\[3\]](#)
- Hygiene Measures: Wash hands thoroughly after handling.[\[7\]](#) Do not eat, drink, or smoke in the laboratory.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[\[5\]](#) Protect from moisture.

## General Workflow for Handling Powdered Chemical Reagents



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General workflow for handling powdered chemical reagents.

## Experimental Protocols

While specific experimental protocols for **4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid** are not readily available in the searched literature, this section provides a representative protocol for a Suzuki-Miyaura cross-coupling reaction, a primary application for this class of compounds.

### Representative Suzuki-Miyaura Cross-Coupling Reaction

Objective: To couple an aryl halide with a phenylboronic acid derivative to form a biaryl product.

Materials:

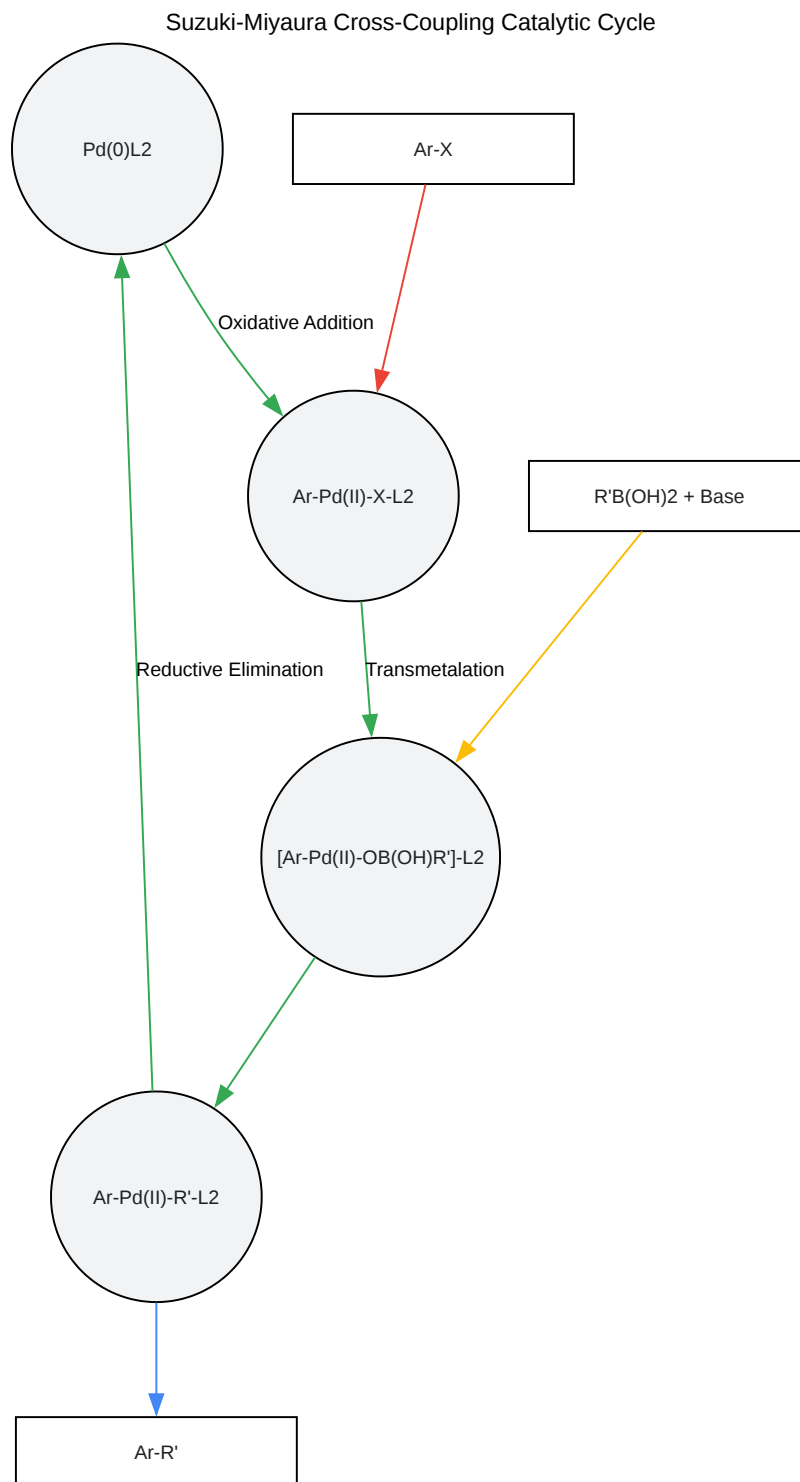
- Aryl halide (e.g., 4-bromoanisole)
- Phenylboronic acid derivative (e.g., **4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid**)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>)
- Solvent (e.g., a mixture of toluene, ethanol, and water)
- Inert gas (e.g., nitrogen or argon)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the aryl halide (1.0 mmol), the phenylboronic acid derivative (1.2 mmol), the palladium catalyst (0.03 mmol), and the base (2.0 mmol).
- Evacuate and backfill the flask with an inert gas three times.

- Add the degassed solvent mixture (e.g., 10 mL of toluene, 2 mL of ethanol, and 2 mL of water).
- Heat the reaction mixture to reflux (typically 80-100°C) with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl compound.





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Simplified catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## First Aid Measures

In case of exposure, follow these first aid measures, which are based on data for related compounds.<sup>[3][4][5]</sup>

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit toxic fumes under fire conditions, including carbon oxides, hydrogen fluoride, and boron oxides.<sup>[3][4]</sup>
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

## Disposal Considerations

Dispose of this compound and its container in accordance with local, regional, and national regulations.<sup>[7]</sup> Do not allow it to enter drains or waterways.

## Conclusion

**4-(Ethoxycarbonyldifluoromethyl)phenylboronic acid** is a potentially valuable reagent for organic synthesis. Due to the limited availability of specific safety data, a cautious approach to its handling is essential. By adhering to the general safety precautions outlined in this guide, which are based on structurally similar compounds, researchers can minimize risks. It is crucial to obtain and review the supplier-specific SDS before commencing any work with this

compound and to always work in a well-ventilated area with appropriate personal protective equipment.

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